

An In-depth Technical Guide to the Physicochemical Properties of Gamma-Methyl Ionone

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Compound of Interest

Compound Name: Methyl Ionone Gamma

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Introduction

Gamma-methyl ionone is a significant aroma chemical, prized for its characteristic violet, orris, and woody scent profile.^[1] While commonly referred to as a single entity, commercial gamma-methyl ionone is typically a mixture of isomers, with alpha-isomethyl ionone being the predominant component.^{[1][2]} Understanding the nuanced physicochemical properties of this isomeric mixture is paramount for its effective application in fragrance formulations, as well as for exploring its potential biological activities. This technical guide provides a comprehensive overview of the core physicochemical characteristics of gamma-methyl ionone, detailed experimental methodologies for its analysis and synthesis, and an exploration of its interaction with olfactory signaling pathways.

Physicochemical Properties

The physicochemical properties of gamma-methyl ionone are largely dictated by its primary constituent, alpha-isomethyl ionone. The properties of the isomeric mixture and its key individual isomers are summarized below.

Property	Gamma-Methyl Ionone (Isomeric Mixture)	Alpha-Isomethyl Ionone	Beta-Isomethyl Ionone
CAS Number	1335-46-2[2][3]	127-51-5[3]	79-89-0[3][4]
Molecular Formula	C ₁₄ H ₂₂ O[2]	C ₁₄ H ₂₂ O[5]	C ₁₄ H ₂₂ O
Molecular Weight	206.32 g/mol [6]	206.3239 g/mol [5]	206.32 g/mol
Appearance	Colorless to pale yellow liquid[5]	Colorless or pale- straw colored liquid[5]	-
Boiling Point	-	93 °C @ 3.1 mmHg[5], 121-122 °C @ 9 Torr[6], 232 °C @ 760 mmHg[1][7]	301.28 °C @ 760.00 mm Hg (estimated)[4]
Melting Point	Not available	Not available[8]	62.00 °C @ 760.00 mm Hg[4]
Density	-	0.93 g/cm ³ (20 °C)[5], 0.925-0.929 g/cm ³ @ 25 °C[7]	-
Refractive Index	-	1.5000-1.5020 @ 20 °C[7]	-
Solubility	Soluble in ethanol and oils; insoluble in water. [9]	0.064 g/L in water[5]	Soluble in alcohol; 2.309 mg/L in water @ 25 °C (estimated) [4]
Vapor Pressure	-	0.003000 mmHg @ 25.00 °C (estimated) [1][7]	0.001000 mmHg @ 25.00 °C (estimated) [4]
Flash Point	-	> 110 °C[1][7]	> 100 °C[4]

Experimental Protocols

Synthesis of Methyl Ionone Isomers via Aldol Condensation

The industrial synthesis of methyl ionone isomers is primarily achieved through a base-catalyzed aldol condensation of citral with methyl ethyl ketone, followed by an acid-catalyzed cyclization.^[5]

Objective: To synthesize a mixture of pseudo-methyl ionone isomers.

Materials:

- Citral (distilled)
- Methyl ethyl ketone (MEK)
- Sodium hydroxide (NaOH) solution (e.g., 40%)
- Anhydrous calcium chloride (CaCl₂)
- Deionized water
- Round bottom flask (1 L)
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel (250 mL)

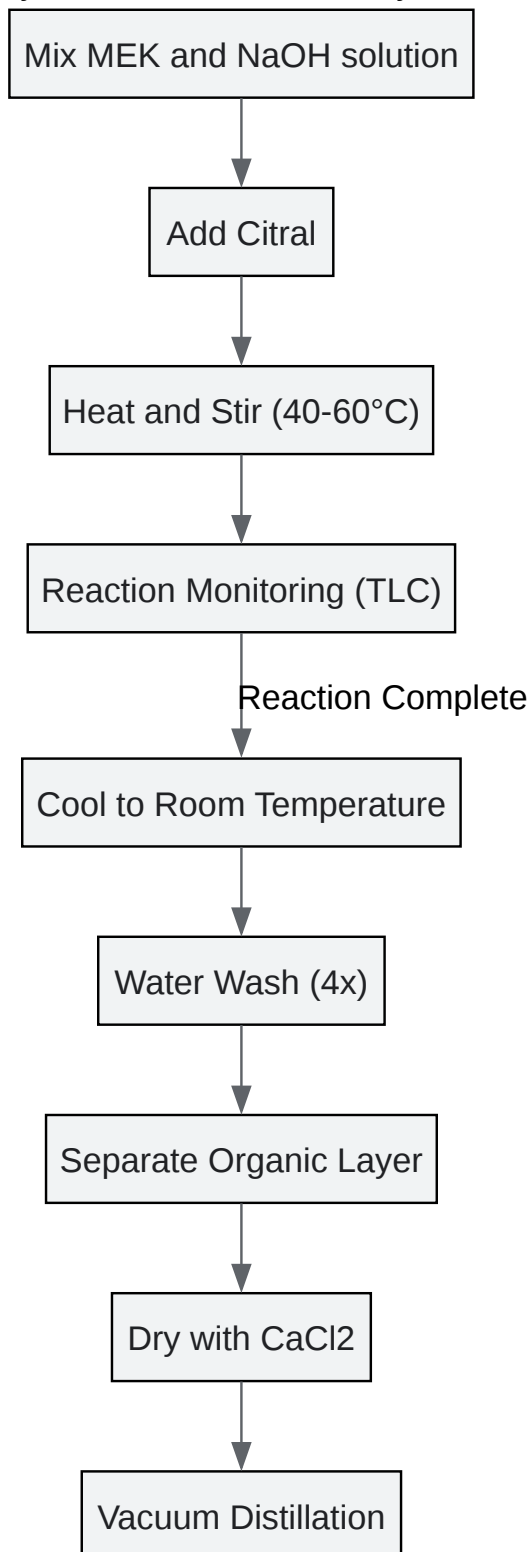
Procedure:

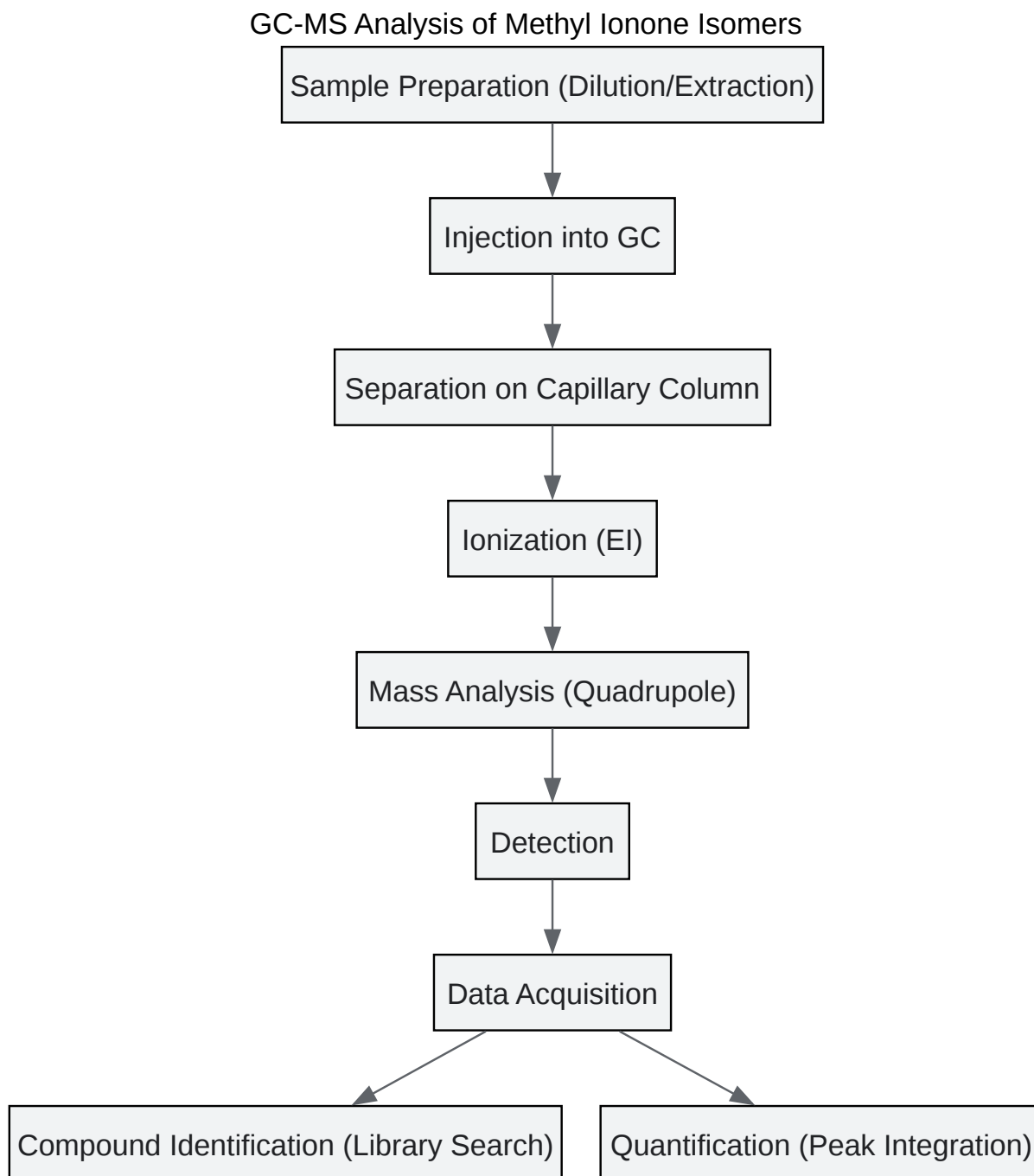
- In a 1 L round bottom flask, add 205 g of methyl ethyl ketone.
- While stirring rapidly, add 6.33 g of a 40% aqueous NaOH solution. Note that the solution may not be fully miscible.^[10]
- Immediately add 102.0 g of distilled citral to the mixture with continued vigorous stirring.^[10]

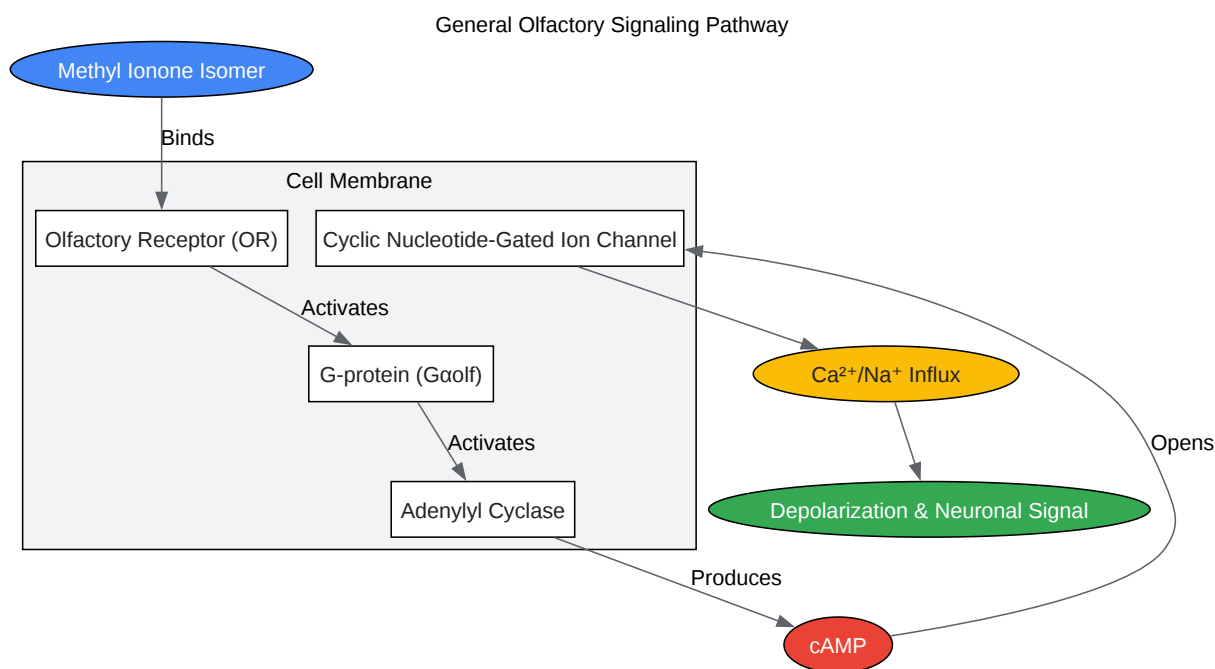
- Gently heat the mixture to 40-60 °C using a heating mantle. The reaction is slightly exothermic.[\[10\]](#)
- Maintain the temperature and continue stirring for several hours. The reaction progress can be monitored by thin-layer chromatography.
- After the reaction is complete, cool the mixture to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash it four times with 100 mL portions of deionized water to remove the catalyst and any unreacted water-soluble components.[\[10\]](#)
- Separate the organic layer, which contains the crude pseudo-methyl ionone.
- Dry the organic layer over anhydrous calcium chloride.[\[10\]](#)
- The resulting crude product can be purified by vacuum distillation.[\[10\]](#)

Logical Workflow for Synthesis:

Synthesis of Pseudo-Methyl Ionone







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